

Comparative rheological studies of inks containing different red pigments

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Compound of Interest

Compound Name: *Pigment Red 48:1*

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A Comparative Guide to the Rheological Properties of Inks Formulated with Different Red Pigments

The selection of a red pigment in ink formulation extends beyond achieving the desired hue; it is a critical factor that dictates the rheological behavior of the ink, thereby influencing its performance in printing processes. The viscosity, shear-thinning nature, and thixotropy of an ink are paramount to ensuring optimal flow, transfer, and film formation. This guide provides a comparative analysis of the rheological properties of inks containing various red pigments, supported by experimental data and detailed methodologies for evaluation.

Data Summary of Comparative Rheological Properties

The following table summarizes illustrative quantitative rheological data for water-based ink formulations containing different red pigments. It is important to note that while C.I. Pigment Red 52:1 is known for imparting lower viscosity, other pigments like certain grades of C.I. Pigment Red 57:1 can lead to significantly higher viscosity and yield stress.^[1] The data for quinacridone (Pigment Red 122) and other azo pigments (Pigment Red 2) are derived from different ink systems (UV-curable and polyethylene masterbatches, respectively) and are included to provide a broader comparative context.^[2]

Pigment Type	Pigment Class	Pigment Concentration (% by weight)	Shear Rate (s ⁻¹)	Apparent Viscosity (mPa·s)	Yield Stress (Pa)	Ink System
C.I. Pigment Red 52:1	Monoazo (Ca Salt Lake)	15	10	800	5	Water-Based (Illustrative)[1]
15	100	350	5			
20	10	1200	8			
20	100	500	8			
Comparative Red Pigment (e.g., C.I. Pigment Red 57:1)	Monoazo (Ca Salt Lake)	15	10	1500	10	
15	100	600	10			Water-Based (Illustrative)[1]
20	10	2500	15			
20	100	900	15			
Pigment Red 122	Quinacridone	Not Specified	Not Specified	43,800	Not Specified	
Pigment Red 2	Naphthol AS	Not Specified	Not Specified	49,100	Not Specified	

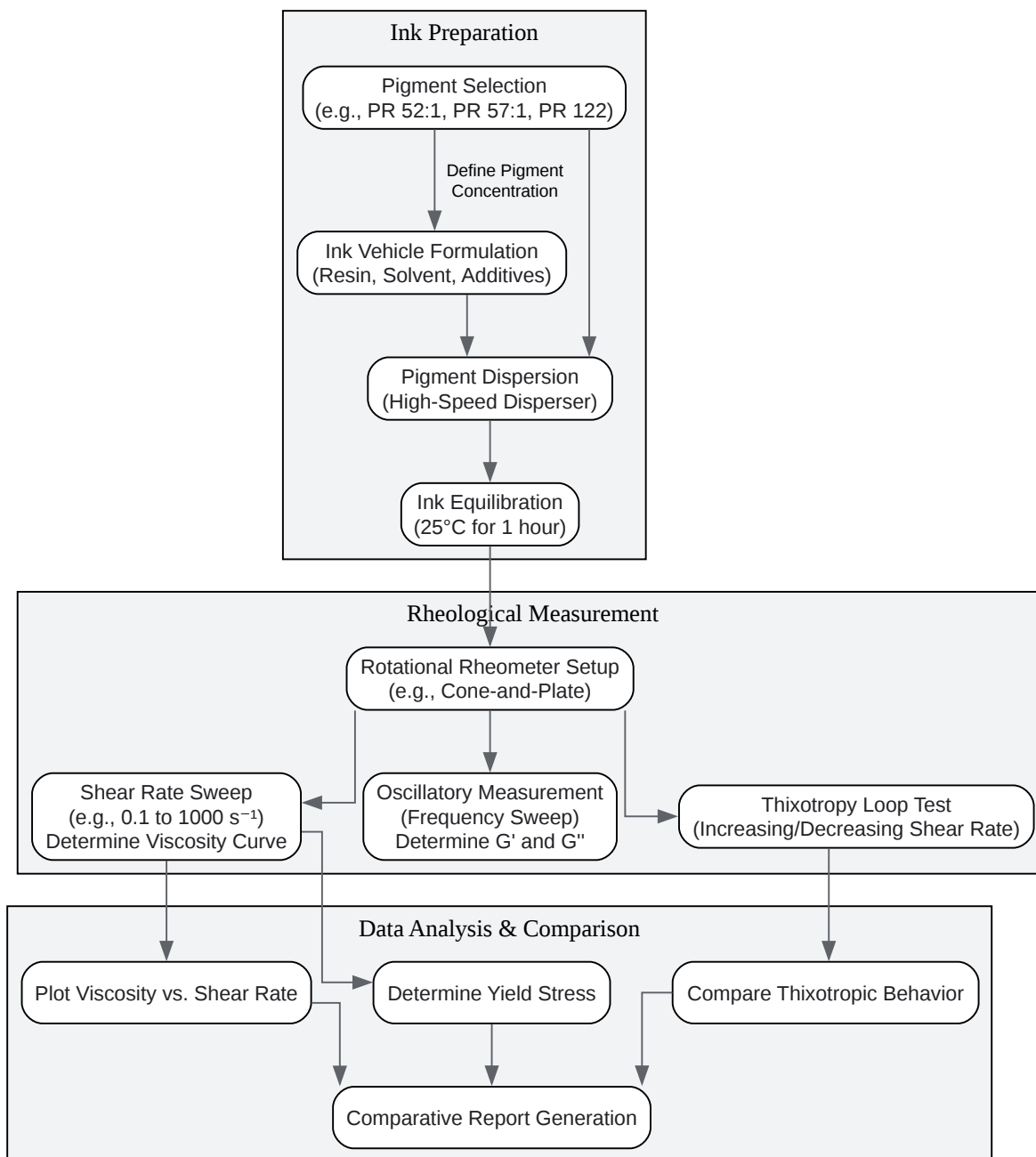
Note: The viscosity values for Pigment Red 122 and Pigment Red 2 are presented in mPa·s for consistency, converted from the source's Pa·s. This data is from a study on UV curable inks and may not be directly comparable to the water-based illustrative data.

Key Rheological Observations

- **Low Viscosity Formulations:** Inks formulated with C.I. Pigment Red 52:1 generally exhibit lower viscosity compared to those containing some other common red pigments, such as certain grades of C.I. Pigment Red 57:1.^[1] This is a significant advantage for printability, allowing for better ink transfer and flow.^[1]
- **Shear-Thinning Behavior:** Most pigmented inks, including those with the red pigments discussed, are non-Newtonian and exhibit pseudoplastic (shear-thinning) behavior.^[1] This means their viscosity decreases as the shear rate increases, a crucial property for efficient printing processes.^[1]
- **Thixotropy:** Inks containing these pigments are also likely to display thixotropy, a time-dependent shear-thinning property.^[1] This allows the ink to become fluid under the high shear forces of printing and then regain viscosity at rest, which helps to prevent excessive spreading.^[1]
- **Pigment Class Influence:** Organic red pigments can be broadly categorized into classes such as azo pigments, quinacridones, perylenes, and anthraquinones.^[3] While azo pigments are common and cost-effective, their heat and light resistance can be moderate.^[3] Quinacridone reds are known for high transparency and excellent lightfastness.^[3] The choice of pigment class can influence the rheological profile due to differences in particle size, shape, and surface chemistry.

Experimental Workflow for Comparative Rheological Analysis

The following diagram outlines a typical experimental workflow for the comparative rheological study of inks containing different red pigments.



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